

Essential Safety and Operational Guide for Handling GSK-5959

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Compound of Interest		
Compound Name:	GSK-5959	
Cat. No.:	B15568977	Get Quote

This guide provides immediate safety, handling, and disposal protocols for **GSK-5959**, a potent and selective BRPF1 bromodomain inhibitor. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe laboratory practices and maintain compound integrity.

Chemical and Physical Properties

A summary of key quantitative data for **GSK-5959** is provided below for easy reference.

Property	Value	Reference
CAS Number	901245-65-6	[1][2]
Molecular Formula	C22H26N4O3	[1][2][3]
Molecular Weight	394.5 g/mol	[1][2]
Purity	≥98%	[3]
IC50	~80 nM for BRPF1	[4][5][6]

Personal Protective Equipment (PPE)

When handling **GSK-5959**, appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be worn at all times in the laboratory.



Equipment	Specification	
Eye Protection	Chemical safety goggles or face shield.	
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).	
Body Protection	Laboratory coat.	
Respiratory Protection	Not required under normal use with adequate ventilation. Use a NIOSH-approved respirator if handling large quantities or if dust/aerosol generation is likely.	

Handling and Storage Protocols

Proper handling and storage are critical for user safety and to ensure the stability of the compound.

Storage:

- Store **GSK-5959** in a tightly sealed container.
- For long-term storage, keep at -20°C for up to one year or -80°C for up to two years.[4]
- The compound is shipped at room temperature and should be stored at -20°C upon receipt for at least 6 months of stability.[2]

Handling:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Avoid direct contact with skin and eyes.
- Avoid inhalation of dust or aerosols.
- Wash hands thoroughly after handling.

Experimental Protocol: Stock Solution Preparation



This protocol outlines the steps for preparing a stock solution of **GSK-5959**.

Materials:

- GSK-5959 solid
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Vortex mixer
- Pipettes and sterile, chemical-resistant tubes

Procedure:

- Equilibrate the **GSK-5959** vial to room temperature before opening.
- Weigh the desired amount of GSK-5959 in a sterile tube.
- Add the appropriate volume of DMSO to achieve the desired concentration. GSK-5959 is soluble in DMSO at concentrations up to 10 mg/mL.[1][6]
- Vortex the solution until the compound is completely dissolved. Gentle heating or sonication may be used to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[2]
- Store the stock solution at -20°C or -80°C as recommended.

Disposal Plan

All waste materials contaminated with **GSK-5959** must be disposed of in accordance with local, state, and federal regulations for chemical waste.

Procedure:

 Collect all contaminated materials, including empty vials, pipette tips, and gloves, in a designated and clearly labeled chemical waste container.



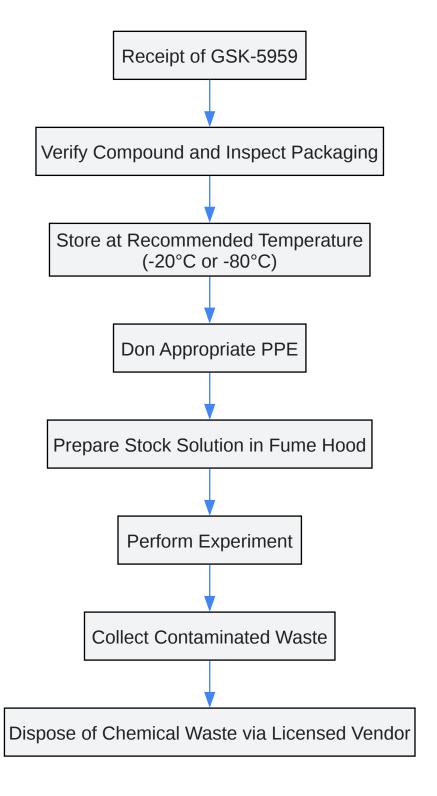


- Do not dispose of **GSK-5959** down the drain or in regular trash.
- Arrange for pickup and disposal by a licensed chemical waste management company.

Safety and Handling Workflow

The following diagram illustrates the logical workflow for safely handling **GSK-5959** from receipt to disposal.





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Caption: Workflow for safe handling of GSK-5959.



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